

ThPur: A Technical Overview of its Molecular Characteristics

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Compound of Interest

Compound Name: ThPur

Cat. No.: B115507

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For the attention of: Researchers, scientists, and drug development professionals.

This document provides a detailed technical guide on the molecular formula and molecular weight of the compound commonly referred to as **ThPur**. It aims to clarify its composition and provide essential data for research and development purposes.

Introduction

The designation "**ThPur**" is commonly associated with the chemical compound 2,3,8,9-tetrahydro-2-thioxo-7H-(1,3)thiazino(2,3-i)purin-5-(1H)-one. It is important to note that despite the "Th" abbreviation, this molecule does not contain the element Thorium. The nomenclature refers to its core chemical structure, a thiazino-purine derivative. This guide will detail its molecular formula and provide a calculated molecular weight based on the standard atomic weights of its constituent elements.

Molecular Formula and Weight

The molecular formula and molecular weight of **ThPur** are fundamental parameters for any quantitative scientific investigation. These values are summarized in the table below.

Parameter	Value
Molecular Formula	C ₈ H ₈ N ₄ OS ₂
Calculated Molecular Weight	240.31 g/mol

The calculated molecular weight is based on the standard atomic weights of Carbon (12.011 u), Hydrogen (1.008 u), Nitrogen (14.007 u), Oxygen (15.999 u), and Sulfur (32.06 u).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

Elemental Composition

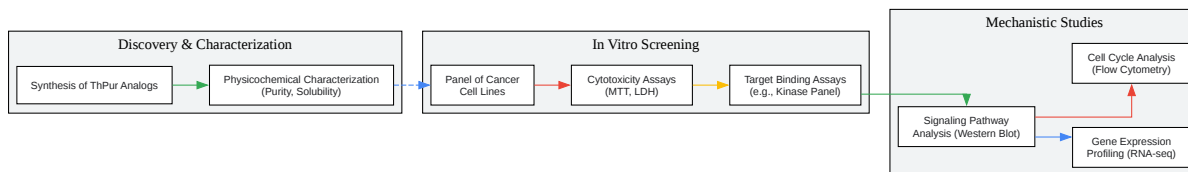
A detailed breakdown of the elemental contribution to the molecular weight of **ThPur** is provided in the table below.

Element	Symbol	Atomic Weight (u)	Count	Total Weight (u)
Carbon	C	12.011	8	96.088
Hydrogen	H	1.008	8	8.064
Nitrogen	N	14.007	4	56.028
Oxygen	O	15.999	1	15.999
Sulfur	S	32.06	2	64.12
Total	240.30			

Note: The slight difference between the calculated molecular weight and the sum of total weights is due to rounding of the standard atomic weights.

Hypothetical Experimental Workflow

While specific signaling pathways for **ThPur** are not extensively documented in publicly available literature, a general experimental workflow for investigating the biological activity of a novel purine analogue can be conceptualized. The following diagram illustrates a potential research pipeline.



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A potential experimental workflow for **ThPur** investigation.

Conclusion

This guide has provided a concise yet detailed overview of the molecular formula and weight of **ThPur**, clarifying its composition and elemental makeup. The provided data and hypothetical workflow are intended to serve as a foundational resource for researchers and professionals in the field of drug discovery and development. It is reiterated that **ThPur**, despite its name, is an organic compound and does not contain Thorium.

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